

"Ethyl 4-bromo-2,3-dihydroxybenzoate" safety and handling precautions

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Compound of Interest

Compound Name: Ethyl 4-bromo-2,3-dihydroxybenzoate

Cat. No.: B1442436

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An In-Depth Technical Guide to the Safe Handling of **Ethyl 4-bromo-2,3-dihydroxybenzoate**

Disclaimer: A specific Safety Data Sheet (SDS) for "**Ethyl 4-bromo-2,3-dihydroxybenzoate**" was not located. This guide is constructed based on the safety profiles of structurally similar compounds and established best practices for handling halogenated aromatic compounds. Researchers, scientists, and drug development professionals must exercise caution and should endeavor to obtain a specific SDS from the supplier before any handling, storage, or disposal. The information herein is for educational and illustrative purposes and should be supplemented by a thorough, case-by-case risk assessment.

Introduction and Compound Profile

Ethyl 4-bromo-2,3-dihydroxybenzoate is a halogenated derivative of dihydroxybenzoic acid, a class of compounds with applications in medicinal chemistry and materials science. Its structural features—a benzene ring substituted with bromine, hydroxyl groups, and an ethyl ester—suggest that it may possess biological activity and require careful handling. While specific toxicological data for this compound are not readily available, its similarity to other substituted benzoates and halogenated aromatics necessitates stringent safety protocols to protect laboratory personnel.^[1]

Compound Details:

- Molecular Formula: $C_9H_9BrO_4$ ^[2]

- Molecular Weight: 261.07 g/mol [2]
- Structure:
 - SMILES: CCOC(=O)C1=C(C(=C(C=C1)Br)O)O[2]
 - InChIKey: PSZXIAXXYJBWNW-UHFFFAOYSA-N[2]

Hazard Identification and GHS Classification (Based on Analogs)

Based on the hazard classifications of structurally related compounds such as ethyl 4-bromo-3-hydroxybenzoate, 5-bromo-2,4-dihydroxybenzoic acid, and other substituted benzoates, **Ethyl 4-bromo-2,3-dihydroxybenzoate** is anticipated to present the following hazards.[3][4]

Anticipated GHS Classification Summary:

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[3][5][6][7][8][9][10]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[3][5][6][7][9][10][11][12]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[3][5][6][7][8][9][10]

Causality of Hazards:

- Skin and Eye Irritation: The phenolic hydroxyl groups and the aromatic ring system can interact with proteins and lipids in the skin and eyes, leading to irritation. Halogenation can sometimes enhance this effect.

- Respiratory Irritation: As a fine powder or dust, the compound can be easily inhaled, causing irritation to the respiratory tract.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is crucial for mitigating exposure risks.

Engineering Controls

- Primary Control: All handling of **Ethyl 4-bromo-2,3-dihydroxybenzoate** solid and its solutions should be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[\[1\]](#)[\[13\]](#)
- Ventilation: The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and removed.[\[5\]](#)[\[14\]](#)
- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[5\]](#)[\[13\]](#)

Personal Protective Equipment (PPE) Protocol

The selection of PPE is the final line of defense and must be appropriate for the potential hazards.

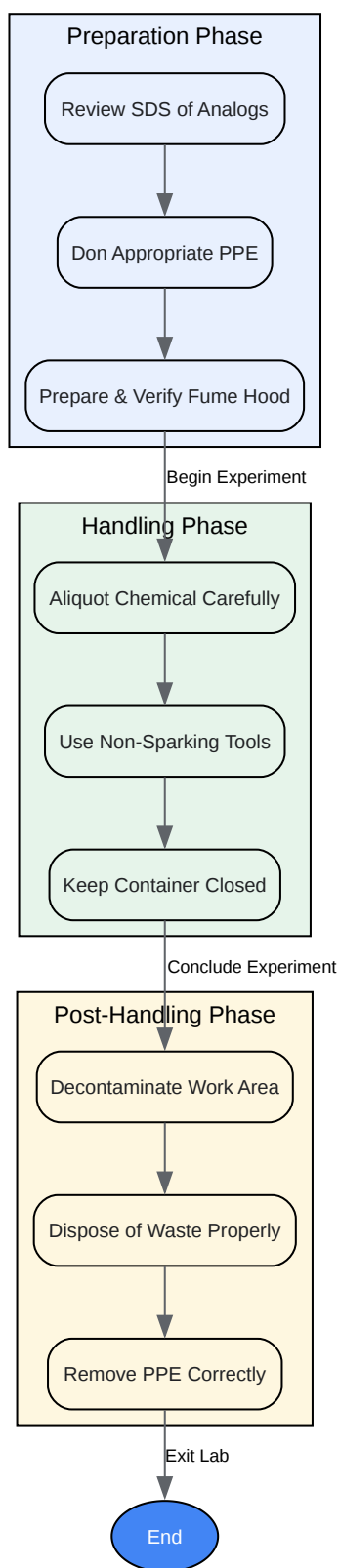
Required PPE Summary:

Protection Type	Specification	Rationale and Best Practices
Eye and Face	Chemical safety goggles and a face shield. [1] [15] [16]	Protects against splashes and airborne particles that can cause serious eye damage. Safety glasses are not sufficient. [15]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant lab coat, and closed-toe shoes. [1] [16] [17]	Nitrile gloves offer good protection against a variety of chemicals. [16] Always inspect gloves before use and practice proper removal techniques to avoid skin contamination. [13] [17]
Respiratory	A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates may be necessary if a fume hood is not available or if there is a risk of aerosol generation. [5] [18]	Use should be based on a formal risk assessment. For emergencies or high-concentration exposures, a self-contained breathing apparatus (SCBA) is required. [1] [19]

Safe Handling and Experimental Workflow

A systematic approach to handling ensures that risks are minimized at every step.

Logical Workflow for Safe Handling



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Caption: A generalized workflow for the safe handling of **Ethyl 4-bromo-2,3-dihydroxybenzoate**.

Step-by-Step Handling Protocol

- Preparation:
 - Thoroughly review the Safety Data Sheets for structurally similar compounds.[\[1\]](#)
 - Don all required PPE as outlined in the table above.[\[16\]](#)
 - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.[\[1\]](#)
- Handling:
 - Carefully measure and transfer the required amount of the chemical, avoiding the creation of dust.[\[18\]](#)
 - Use appropriate tools (e.g., spatulas, weighing paper) to minimize the risk of spills.
 - If making a solution, add the solid to the solvent slowly.
 - Keep the container tightly closed when not in use.[\[3\]](#)[\[5\]](#)[\[13\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[5\]](#)[\[7\]](#)
 - Keep the container tightly closed and store locked up.[\[5\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[5\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [3][5][6]
Skin Contact	Immediately wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3][5][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[3][5][6]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if symptoms occur.[3][6]

Accidental Release Measures

- Personal Precautions:
 - Ensure adequate ventilation and wear appropriate PPE, including respiratory protection if necessary.[17]
 - Evacuate personnel from the affected area.
- Containment and Clean-up:
 - For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, closed container for disposal.[18]
 - For liquid spills, soak up with an inert absorbent material.[5][17]

- Prevent the material from entering drains or waterways.[17]
- Environmental Precautions:
 - Should not be released into the environment.[5]

Disposal Considerations

Chemical waste must be handled and disposed of in accordance with all local, regional, and national regulations.

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[5]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[5] Do not empty into drains.[5]

Conclusion

While **Ethyl 4-bromo-2,3-dihydroxybenzoate** lacks a specific, comprehensive safety profile, a robust safety protocol can be developed by analyzing its chemical structure and the known hazards of similar compounds. Adherence to stringent engineering controls, consistent use of appropriate PPE, and methodical handling practices are paramount to ensuring the safety of researchers and the integrity of their work. A culture of safety, underscored by thorough preparation and risk assessment, is the foundation of responsible chemical research.

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